

Technical Support Center: 5-Amino-2-ethoxybenzamide Solubility Guide

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Compound of Interest

Compound Name: 5-Amino-2-ethoxybenzamide

CAS No.: 81929-48-8

Cat. No.: B1385947

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Product Overview

- Compound: [5-Amino-2-ethoxybenzamide](#)^{[1][2][3]}
- CAS Number: [81929-48-8](#)^{[1][2][3]}
- Molecular Formula: C
H
N
O
[\[2\]\[4\]\[5\]](#)
- Molecular Weight: 180.20 g/mol [\[1\]\[2\]\[4\]](#)
- Chemical Class: [Benzamide derivative / Aniline](#)^{[1][2]}

- Key Functional Groups: Primary Amine (Position 5, basic), Ethoxy (Position 2, lipophilic), Amide (Position 1, neutral).[2]

Module 1: Initial Dissolution & Solvent Selection

Q: I cannot get the powder to dissolve in water at neutral pH. Is this normal? A: Yes. **5-Amino-2-ethoxybenzamide** exhibits poor aqueous solubility at neutral pH (pH 7.0–7.4).[1][2] The molecule possesses a lipophilic ethoxy group and an aromatic ring, which dominate its solubility profile in the absence of ionization.[2]

- Mechanism: At neutral pH, the primary amine (position 5) is largely unprotonated (free base form), and the amide group does not ionize.[2] This results in a neutral, hydrophobic molecule that resists solvation by water.[2]
- Solution: For aqueous stock solutions, you must adjust the pH to < 4.0 (acidic) to protonate the amine group, forming a soluble salt (e.g., hydrochloride).[2] Alternatively, use an organic solvent for the primary stock.[2]

Q: What is the recommended solvent for high-concentration stock solutions? A: Dimethyl Sulfoxide (DMSO) is the gold standard for this compound.[1][2]

- Protocol: Dissolve at 20–50 mg/mL in anhydrous DMSO.
- Troubleshooting: If dissolution is slow, vortex vigorously for 60 seconds. Mild warming (37°C water bath for 3-5 minutes) can accelerate the process.[1][2] Avoid temperatures >40°C to prevent thermal degradation of the primary amine.[1][2]

Q: Can I use Ethanol or Methanol? A: Yes, but with limitations.

- Ethanol: Solubility is moderate.[1][2] Suitable for lower concentrations (< 10 mg/mL).[2]
- Methanol: Good solubility, but toxic for most biological applications.[2]
- Warning: Avoid storing ethanolic stocks for long periods (> 1 month) as esterification or amide exchange reactions (though slow) are theoretically possible under certain catalytic conditions.[2]

Module 2: Aqueous Formulation & pH Sensitivity

Q: My compound precipitates immediately when I dilute the DMSO stock into PBS (pH 7.4).

Why? A: This is a classic "Crash-Out" phenomenon caused by the hydrophobic effect.[1][2]

- Cause: When the DMSO stock is diluted into a buffered aqueous system at pH 7.4, the solvent power decreases, and the pH forces the molecule into its neutral, insoluble state.[2]
- Fix 1 (Co-solvent Method): Pre-dilute the DMSO stock with PEG-400 or Propylene Glycol before adding the aqueous buffer.[1][2]
 - Example Ratio: 5% DMSO Stock + 40% PEG-400 + 55% Saline.[1][2]
- Fix 2 (pH Adjustment): If the experimental design permits, lower the buffer pH to 4.5–5.0. The protonated amine will maintain solubility.[1][2]

Q: Can I autoclave this compound in solution? A: No. Benzamides can undergo hydrolysis (cleavage of the amide bond) under high heat and pressure, especially in acidic or basic conditions.[2]

- Sterilization: Use 0.22 μm PVDF or PES syringe filters for sterilization of the final solution.[1][2]

Module 3: Stability & Storage

Q: The solution turned slightly brown after 24 hours. Is it still usable? A: A color change to yellow/brown indicates oxidative degradation of the aniline (primary amine) moiety.[2]

- Impact: Purity has likely dropped.[1][2] Do not use for critical quantitative assays (IC50, Kd determination).
- Prevention:
 - Light: Store solid powder and solutions in amber vials.
 - Air: Flush stock solution vials with Nitrogen or Argon gas after use.[1][2]
 - Temp: Store DMSO stocks at -20°C or -80°C .


Q: My DMSO stock is frozen. Did the compound crash out? A: Not necessarily. Pure DMSO freezes at $\sim 19^{\circ}\text{C}$.^{[1][2][6]}

- Check: Thaw the vial completely at room temperature or 37°C . If the solution becomes clear, the compound is redissolved. If visible particulates remain after full thawing and vortexing, precipitation has occurred (likely due to moisture ingress).^[2]

Visual Troubleshooting Guides

Figure 1: Solubility Decision Matrix

This logic flow helps you select the correct solvent system based on your application.^[2]



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Caption: Decision matrix for solvent selection based on experimental requirements. Blue paths indicate standard laboratory handling; Red paths indicate complex formulation needs.

Figure 2: pH-Dependent Solubility Profile (Conceptual)

Understanding the ionization state is critical for preventing precipitation.^{[1][2]}



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Caption: Conceptual relationship between pH and solubility. The amine group (pKa approx 4-5) dictates solubility changes.[1][2]

Quantitative Data Reference



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*Estimates based on structural analogs (2-ethoxybenzamide and aniline derivatives) in the absence of specific empirical data for CAS 81929-48-8.[1][2]

References

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